

(R)-1-Boc-2-isopropylpiperazine molecular structure and weight

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Compound of Interest

Compound Name: (R)-1-Boc-2-isopropylpiperazine

Cat. No.: B152143

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Technical Guide: (R)-1-Boc-2-isopropylpiperazine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **(R)-1-Boc-2-isopropylpiperazine**, a key building block in synthetic and medicinal chemistry. The information presented herein is intended to support research and development activities.

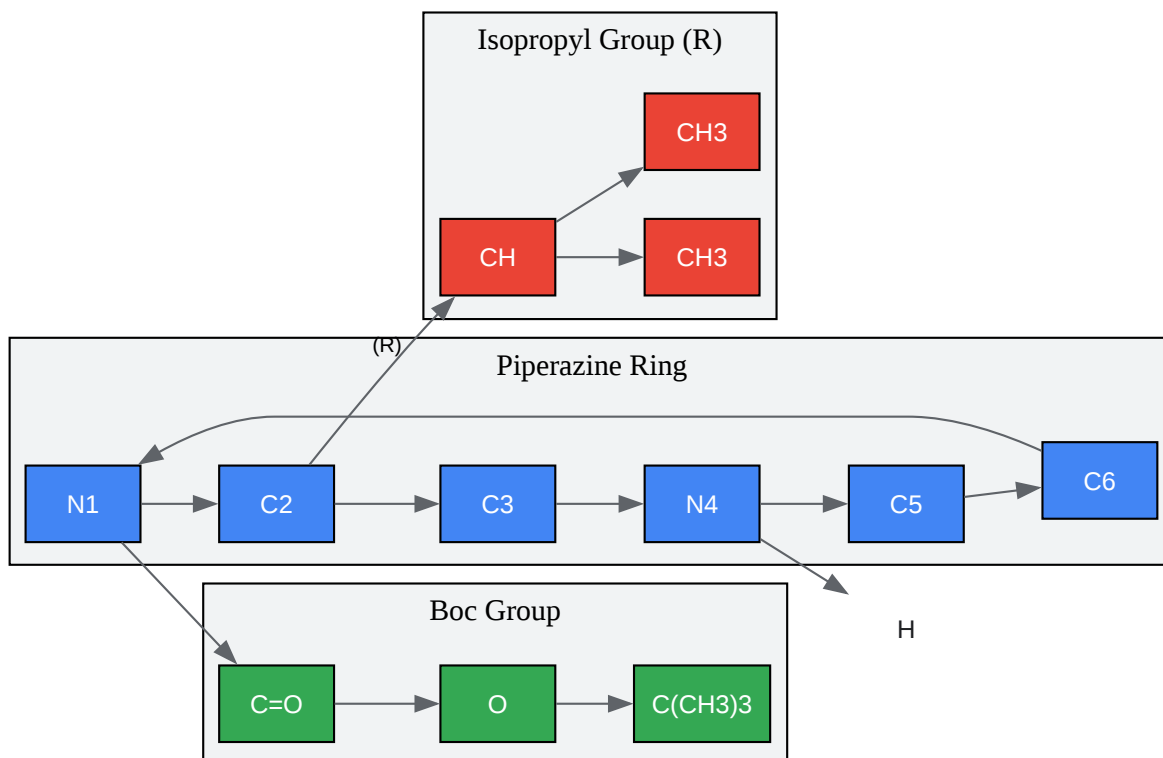
Quantitative Molecular Data

The fundamental physicochemical properties of **(R)-1-Boc-2-isopropylpiperazine** are summarized in the table below. These data are essential for reaction planning, analytical method development, and interpretation of experimental results.

Parameter	Value	Reference
Molecular Formula	C ₁₂ H ₂₄ N ₂ O ₂	[1][2][3]
Molecular Weight	228.33 g/mol	[1][2][4]
IUPAC Name	tert-butyl (2R)-2-propan-2-ylpiperazine-1-carboxylate	[1]
Appearance	Colorless to light yellow liquid	[2][3]
Canonical SMILES	CC(C) [C@@H]1CNCCN1C(=O)OC(C)(C)C	[1]

Molecular Structure

The two-dimensional chemical structure of **(R)-1-Boc-2-isopropylpiperazine** is depicted in the diagram below. This visualization illustrates the connectivity of atoms and the key functional groups, including the piperazine ring, the N-Boc protecting group, and the chiral isopropyl substituent at the C2 position.



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Caption: 2D structure of **(R)-1-Boc-2-isopropylpiperazine**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **(R)-1-Boc-2-isopropylpiperazine** are typically proprietary to chemical suppliers or are published in peer-reviewed scientific literature. For specific synthetic procedures, researchers are advised to consult chemical databases and academic journals. Standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) are routinely employed to confirm the identity and purity of the compound.

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References

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